

Technical Guide: Acquisition and Analytical Application of ATV-FX1 Sodium Salt

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Compound of Interest

Compound Name: *ATV-FX1 sodium salt*

CAS No.: *1315629-79-8*

Cat. No.: *B565548*

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Content Type: Application Note & Protocol Guide Subject: Atorvastatin Epoxy Pyrrolooxazin 7-Hydroxy Analog (ATV-FX1) CAS No: 1315629-79-8 (Sodium Salt)[\[1\]](#)[\[2\]](#)

Executive Summary & Scientific Context

ATV-FX1 Sodium Salt (Atorvastatin Impurity FX1) is not a therapeutic candidate but a critical oxidative degradation product of Atorvastatin.[\[1\]](#)[\[2\]](#) In the context of pharmaceutical research and drug development, it serves as a primary Reference Standard for stability-indicating assays.[\[1\]](#)[\[2\]](#)

Its formation is mechanistically unique: it results from the photo-oxidative degradation of the pyrrole ring in Atorvastatin, involving an intermediate endoperoxide rearrangement.[\[1\]](#)[\[2\]](#) Consequently, the presence of ATV-FX1 is a definitive marker of photo-instability in drug formulations.[\[1\]](#)[\[2\]](#)

Primary Research Applications:

- Analytical Method Development: Establishing retention times and response factors in HPLC/UPLC-MS.

- **Stability Profiling:** Quantifying degradation rates of Atorvastatin under ICH Q1B (photostability) conditions.
- **Toxicity Studies:** Investigating the biological impact of statin degradation products (impurity qualification).

Procurement & Technical Specifications

When purchasing ATV-FX1 for research, "purity" on the label is insufficient.^{[1][2]} As a Senior Scientist, you must validate the compound's integrity against specific chemical behaviors.

Critical Technical Parameters (CTPs)

Parameter	Specification Requirement	Scientific Rationale
Chemical Name	Atorvastatin Epoxy Pyrrolooxazin 7-Hydroxy Analog Sodium Salt	Ensure distinction from the regioisomer ATV-FXA or the acid form (CAS 873950-18-6).
CAS Number	1315629-79-8	The specific identifier for the Sodium Salt form. ^{[1][3][4][5]}
Purity (HPLC)	≥ 95.0% (Area %)	Impurities in a reference standard propagate errors in quantitation. ^{[1][2]}
Counter-ion	Sodium (Na ⁺)	Critical for solubility profiles. ^[1] ^[2] Confirm stoichiometry (usually 1:1).
Water Content	Report Value (TGA/KF)	Sodium salts are often hygroscopic. ^{[1][2]} You must correct for water content when calculating molarity. ^{[1][2]}
Appearance	Off-white to pale yellow solid	Dark yellow/brown indicates advanced degradation of the standard itself. ^{[1][2]}

Vendor Verification Protocol

Before finalizing a Purchase Order (PO), request a Certificate of Analysis (CoA) containing:

- ¹H-NMR: To verify the integrity of the epoxy-pyrrolooxazin scaffold.
- Mass Spectrometry (LC-MS): Confirmation of the molecular ion

.^[1]^[2]

- IR Spectrum: To confirm the salt form vs. free acid.

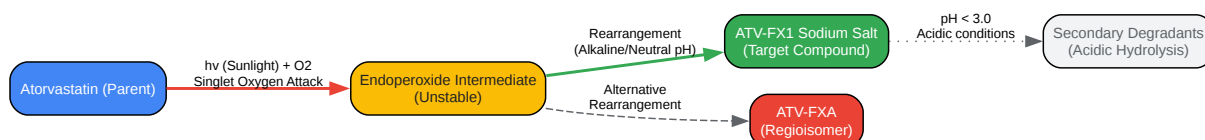
Handling, Storage, and Stability^[1]^[2]

The Paradox of ATV-FX1: While it is a degradation product, it is not thermodynamically inert.^[1]^[2] It is sensitive to acidic environments and moisture.^[1]^[2]

- Light Sensitivity: Although formed by light, continuous exposure can lead to secondary degradation (ring opening).^[1]^[2] Store in amber vials.
- Hygroscopicity: The sodium salt form attracts atmospheric moisture.^[1]^[2] Weighing must be performed rapidly or in a desiccated glove box.
- pH Stability: ATV-FX1 is stable in alkaline conditions (pH 8-9) but unstable in acidic media (pH < 3), where it converts to secondary degradants (ATV-FXA1/FXA2).^[1]^[2] Avoid acidic diluents.

Mechanistic Pathway: Formation of ATV-FX1

Understanding the formation pathway is essential for designing experiments that generate or detect this compound.^[1]^[2]



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Figure 1: Mechanistic pathway of Atorvastatin photo-oxidation. ATV-FX1 forms via an endoperoxide intermediate, predominantly under neutral-to-alkaline conditions.[1][2]

Experimental Protocol: Stability-Indicating HPLC Method

This protocol is designed to separate ATV-FX1 from the parent Atorvastatin and other impurities.[1][2] It uses a buffered mobile phase to prevent on-column degradation of the standard.[1][2]

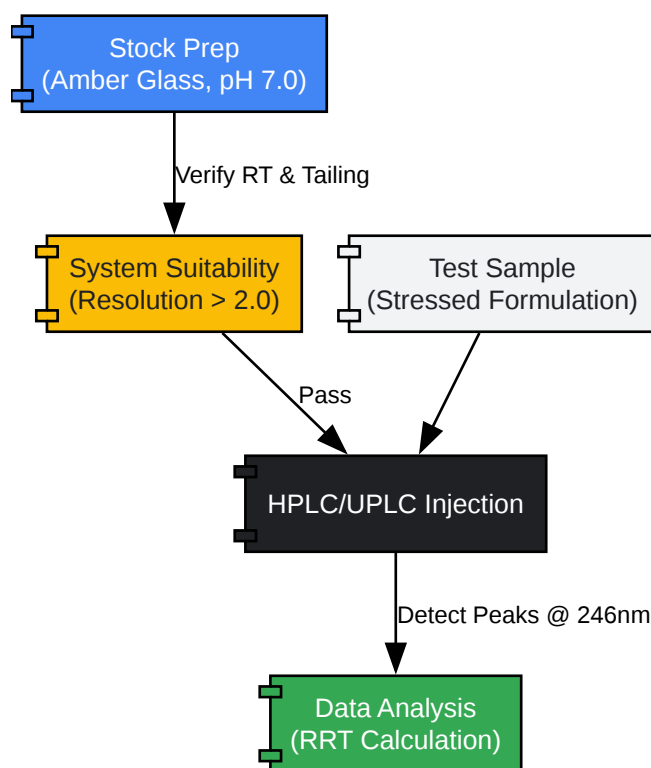
Reagent Preparation

- Diluent: Acetonitrile : Ammonium Acetate Buffer (pH 7.[1][2]0) (50:50 v/v).[1][2] Do not use pure water or acidic diluents.[1][2]
- Stock Solution (100 µg/mL):
 - Accurately weigh 1.0 mg of **ATV-FX1 Sodium Salt** into a 10 mL amber volumetric flask.
 - Dissolve in 5 mL of Diluent. Sonicate for 2 mins (keep temperature < 25°C).
 - Make up to volume with Diluent.[1][2]

Chromatographic Conditions

Parameter	Setting	Rationale
Column	C18, 150 x 4.6 mm, 3.5 μ m (e.g., Zorbax Eclipse Plus)	Standard stationary phase for statin lipophilicity.[1][2]
Mobile Phase A	20 mM Ammonium Acetate (pH 6.8 - 7.[1][2]0)	Neutral pH preserves the integrity of the epoxy ring.[1][2]
Mobile Phase B	Acetonitrile : Methanol (50:[1][2]50)	Organic modifier for elution.[1][2]
Gradient	0-5 min: 40% B; 5-20 min: 40% $\rightarrow$ 80% B; 20-25 min: 80% B.	Gradient required to elute the highly lipophilic parent and polar impurities.[1][2]
Flow Rate	1.0 mL/min	Standard backpressure management.[1][2]
Detection	UV @ 246 nm	Max absorption for the fluorophenyl chromophore.[1][2]
Column Temp	30°C	Controls viscosity and reproducibility.[1][2]

Analytical Workflow Diagram



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Figure 2: Analytical workflow for quantifying ATV-FX1 in research samples. Note the emphasis on System Suitability before sample injection.

Data Analysis & Interpretation

When analyzing your data, ATV-FX1 will elute before Atorvastatin (Parent) in reverse-phase chromatography due to the introduction of oxygen atoms increasing polarity, despite the lipophilic bulk.^{[1][2]}

- Relative Retention Time (RRT): Typically ~0.85 - 0.92 (relative to Atorvastatin).^{[1][2]}
- Response Factor (RF): The UV response of ATV-FX1 is generally similar to Atorvastatin, but for strict quantitation, you must calculate the Relative Response Factor (RRF) using the slope of the calibration curves:

^{[1][2]}

References

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